

Furaptra vs. Fura-2: A Comparative Guide for Measuring High Calcium Concentrations

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Compound of Interest

Compound Name: *Furaptra*

Cat. No.: *B055009*

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For researchers, scientists, and drug development professionals navigating the complexities of intracellular calcium signaling, the choice of fluorescent indicator is paramount. This guide provides a detailed, data-driven comparison of two ratiometric calcium indicators, **Furaptra** and Fura-2, with a specific focus on their utility in measuring high calcium concentrations.

While both indicators are valuable tools, their differing affinities for calcium ions dictate their optimal applications. Fura-2, a high-affinity indicator, excels at detecting resting and low-level physiological calcium changes. However, it becomes saturated at higher concentrations, limiting its dynamic range. In contrast, **Furaptra** (also known as Mag-Fura-2) is a low-affinity indicator, making it the superior choice for accurately quantifying the large and rapid calcium transients that occur in various cellular processes, such as muscle contraction and excitotoxicity.

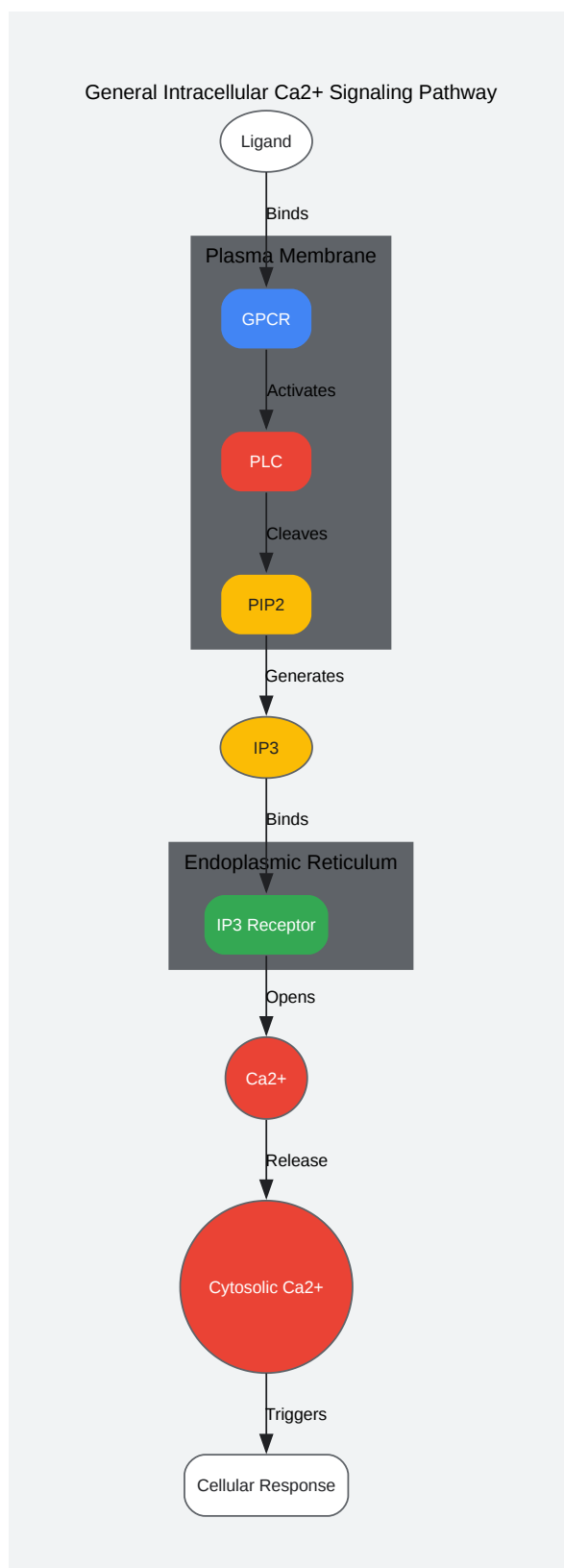
Quantitative Performance Comparison

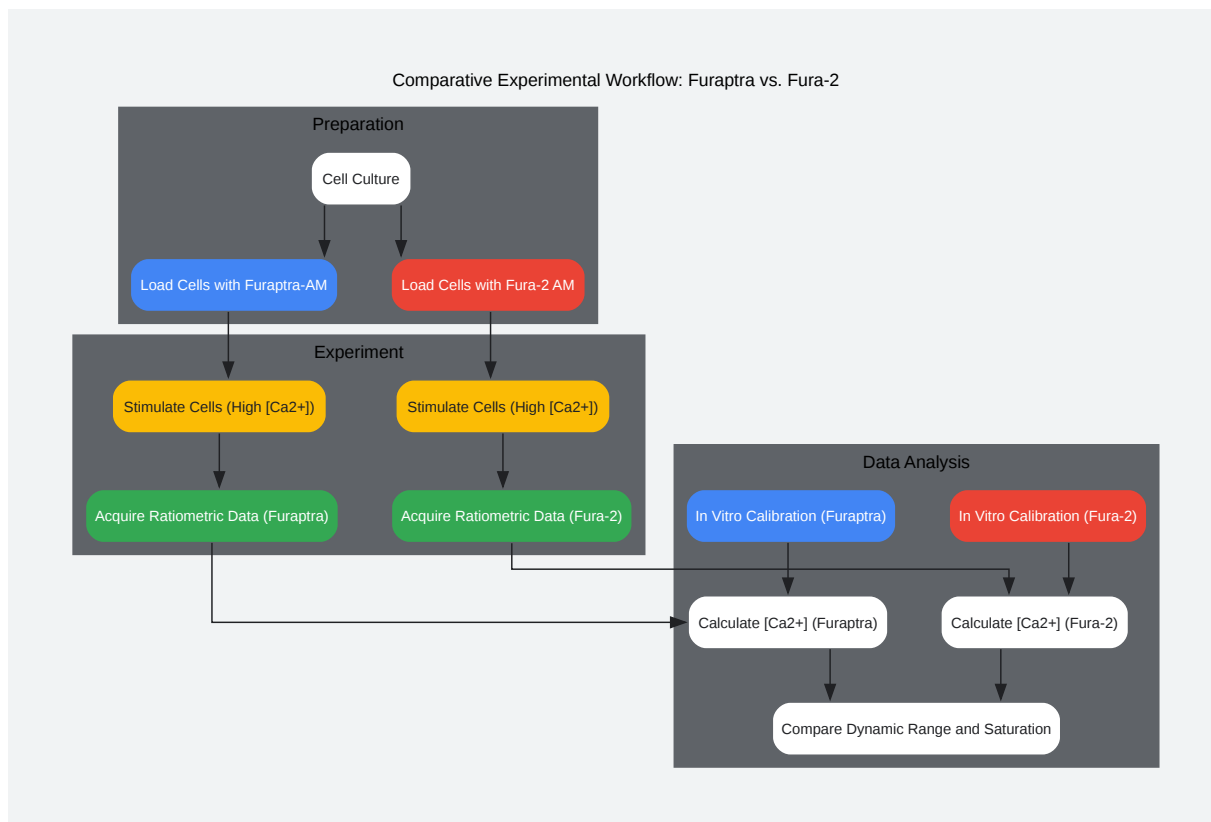
The selection of a calcium indicator is critically dependent on its photophysical properties and its affinity for calcium. The table below summarizes the key quantitative parameters for **Furaptra** and Fura-2 to facilitate a direct comparison.

Property	Furaptra (Mag-Fura-2)	Fura-2
Ca ²⁺ Dissociation Constant (K _d)	~25 µM - 50 µM[1][2]	~140 nM - 285 nM[3]
Excitation Wavelength (Ca ²⁺ -bound)	~329 nm - 330 nm[1][4]	~335 nm - 340 nm[5][6]
Excitation Wavelength (Ca ²⁺ -free)	~369 nm - 370 nm[1]	~363 nm - 380 nm[5][6]
Emission Wavelength	~508 nm - 511 nm[1]	~505 nm - 510 nm[5][6]
Primary Application	Measuring high intracellular Ca ²⁺ concentrations	Measuring resting and low intracellular Ca ²⁺ concentrations
Ratiometric Nature	Yes	Yes

Deciphering Calcium Signaling Pathways

Intracellular calcium signaling is a fundamental mechanism regulating a vast array of cellular functions. The diagram below illustrates a generalized signaling pathway leading to an increase in intracellular calcium, a process that can be monitored using indicators like **Furaptra** and **Fura-2**.





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- To cite this document: BenchChem. [Furaptra vs. Fura-2: A Comparative Guide for Measuring High Calcium Concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055009#furaptra-vs-fura-2-for-high-calcium-concentrations]

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